

literature review on p-[(paminophenyl)azo]benzoic acid synthesis mechanisms

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Compound of Interest		
Compound Name:	p-[(p-aminophenyl)azo]benzoic acid	
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A Technical Guide to the Synthesis of p-[(p-aminophenyl)azo]benzoic acid

This document provides an in-depth review of the synthesis mechanisms for **p-[(p-aminophenyl)azo]benzoic acid**, a significant azo compound. The guide is intended for researchers, scientists, and professionals in drug development, offering detailed experimental protocols, quantitative data, and mechanistic diagrams to facilitate a comprehensive understanding of the core synthetic pathways.

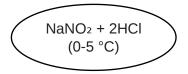
Core Synthesis Mechanism: Diazotization and Azo Coupling

The most prevalent and well-established method for synthesizing **p-[(p-aminophenyl)azo]benzoic acid** is a two-step process involving the diazotization of a primary aromatic amine followed by an azo coupling reaction.[1] This classical approach is valued for its reliability and scalability.

Step 1: Diazotization of p-Aminobenzoic Acid

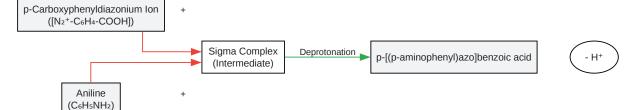


The synthesis begins with the conversion of p-aminobenzoic acid (PABA) into a diazonium salt. This is achieved by reacting the primary amino group of PABA with nitrous acid (HNO₂). Since nitrous acid is unstable, it is generated in situ by reacting sodium nitrite (NaNO₂) with a strong mineral acid, such as hydrochloric acid (HCl), at low temperatures, typically between 0–5°C, to prevent the decomposition of the diazonium salt.[1][2] The resulting p-carboxyphenyldiazonium chloride is a reactive intermediate.

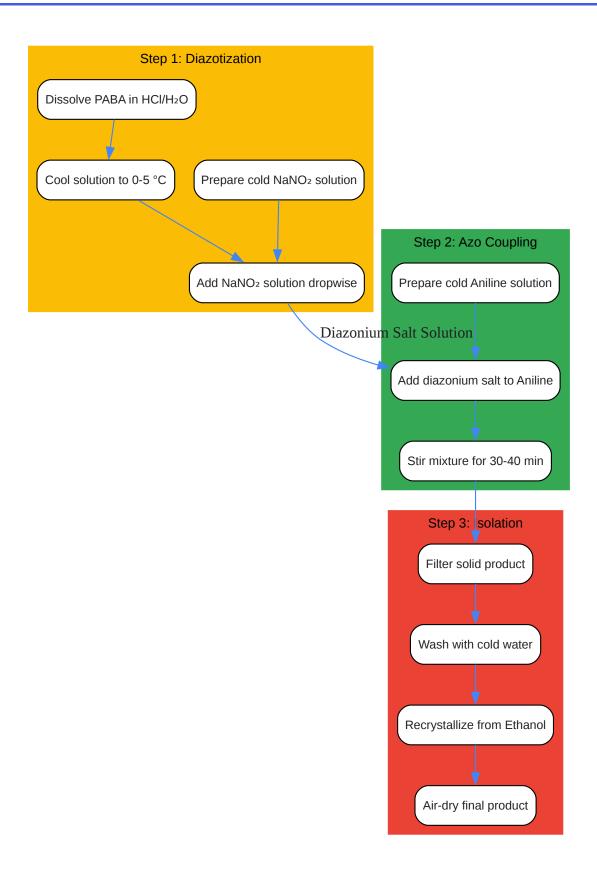












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References

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